

Application Notes: High-Temperature High-Pressure Dyeing of Polyester with Disperse Red 354

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Compound of Interest

Compound Name: *Disperse Red 354*

Cat. No.: *B072953*

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Introduction

Disperse Red 354 (C.I. Disperse Red 167:1) is an azo disperse dye used to achieve deep, vibrant red shades on hydrophobic synthetic fibers, particularly polyester.^{[1][2][3]} Due to the highly crystalline and compact molecular structure of polyester, dye penetration is challenging under atmospheric conditions.^{[4][5]} The high-temperature, high-pressure (HTHP) exhaust dyeing method is therefore the most effective process. This method involves dyeing at temperatures above the boiling point of water, typically around 130°C, under pressure.^{[4][6][7][8][9]} The high temperature increases the kinetic energy of the dye molecules and swells the amorphous regions of the polyester fibers, facilitating the diffusion and penetration of the dye into the fiber matrix.^{[4][6][8]} This protocol outlines the standard procedure for dyeing polyester with **Disperse Red 354** using the HTHP method to ensure optimal color yield, levelness, and fastness properties.

Experimental Protocols

1. Materials and Equipment

- Substrate: 100% Polyester fabric
- Dye: **Disperse Red 354**
- Chemicals:

- Non-ionic detergent (for scouring)
- Sodium Carbonate (Na_2CO_3)
- Anionic Dispersing Agent (e.g., sodium lignosulfonate)
- Acetic Acid (CH_3COOH) for pH control
- Sodium Hydroxide (NaOH) for reduction clearing
- Sodium Hydrosulfite ($\text{Na}_2\text{S}_2\text{O}_4$) for reduction clearing
- Equipment:
 - High-temperature, high-pressure laboratory dyeing machine
 - Beakers and graduated cylinders
 - Magnetic stirrer and hot plate
 - pH meter
 - Analytical balance
 - Drying oven

2. Pre-treatment: Scouring

Before dyeing, it is essential to scour the polyester fabric to remove any oils, waxes, and other impurities that could hinder dye uptake.

- Prepare a scouring bath containing a non-ionic detergent and sodium carbonate.
- Immerse the polyester fabric in the bath.
- Heat the bath to 60°C and treat the fabric for 30 minutes.[\[10\]](#)
- Rinse the fabric thoroughly with hot water, followed by a cold water rinse.

- Dry the fabric before proceeding to the dyeing stage.

3. High-Temperature High-Pressure (HTHP) Dyeing Procedure

This procedure is based on a percentage on the weight of fabric (% owf) for the dye and grams per liter (g/L) for auxiliaries. The optimal pH for dyeing is between 4.5 and 5.5.[4][9][11]

- Dye Dispersion Preparation:

- Weigh the required amount of **Disperse Red 354** (e.g., 1.0% owf for a medium shade).
- Create a smooth paste by adding a small amount of water and the dispersing agent.
- Gradually add more water while stirring to create a fine, stable dispersion.

- Dye Bath Preparation:

- Set the liquor ratio (the ratio of the weight of the dyeing liquor to the weight of the fabric), typically between 10:1 and 15:1.[4]
- Fill the dyeing vessel with the required volume of water at approximately 50-60°C.[8]
- Add the dispersing agent and a leveling agent to the bath.
- Adjust the pH of the bath to 4.5-5.5 using acetic acid.[1][9]
- Add the prepared dye dispersion to the bath and ensure it is well-mixed.

- Dyeing Cycle:

- Introduce the scoured polyester fabric into the dye bath.
- Seal the dyeing machine and begin agitation.
- Raise the temperature from 60°C to 130°C at a controlled rate of 1.5-2°C per minute to ensure level dyeing.[4][8]
- Hold the temperature at 130°C for 30-60 minutes, depending on the desired shade depth. [4][5][8]

- After the holding period, cool the dye bath down to 70°C at a controlled rate.

4. Post-Dyeing Treatment: Rinsing and Reduction Clearing

Reduction clearing is a critical step to remove unfixed disperse dye from the fiber surface, which significantly improves the fabric's wash and rubbing fastness.[\[8\]](#)

- Drain the exhausted dye bath.
- Rinse the dyed fabric with warm water.
- Prepare the reduction clearing bath with Sodium Hydroxide and Sodium Hydrosulfite.
- Treat the fabric in this bath at 70-80°C for 15-20 minutes.[\[8\]](#)[\[10\]](#)
- Drain the clearing bath and rinse the fabric thoroughly with hot water, followed by a cold water rinse to remove all residual chemicals.
- Neutralize the fabric with a mild acid if necessary, followed by a final rinse.
- Dry the dyed fabric.

Data Presentation

Table 1: Recommended Dye Bath Recipe

Component	Concentration	Purpose
Disperse Red 354	0.5 - 3.0% (owf)	Colorant
Anionic Dispersing Agent	0.5 - 1.0 g/L	Prevents dye agglomeration
Leveling Agent	0.5 - 1.0 g/L	Promotes uniform dye uptake
Acetic Acid	As required	To maintain pH 4.5 - 5.5
Liquor Ratio	10:1 - 15:1	Dyeing Medium

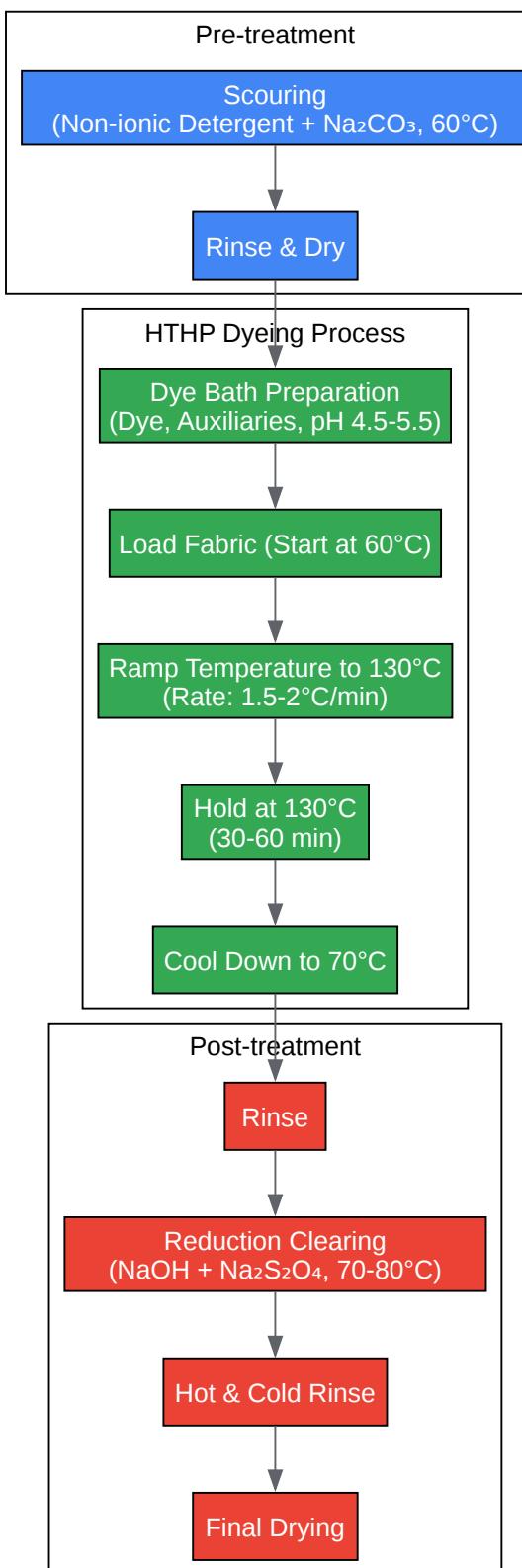
Table 2: HTHP Dyeing Cycle Parameters for **Disperse Red 354**

Phase	Parameter	Value	Duration
Heating	Initial Temperature	60°C	-
Final Temperature	130°C	~35-45 min	
Temperature Ramp Rate	1.5 - 2.0 °C/min	-	
Dyeing	Holding Temperature	130°C	30 - 60 min
Pressure	~27-30 psi	-	
Cooling	Cooling Temperature	70°C	~30-40 min
Cooling Rate	~1.5 - 2.0 °C/min	-	

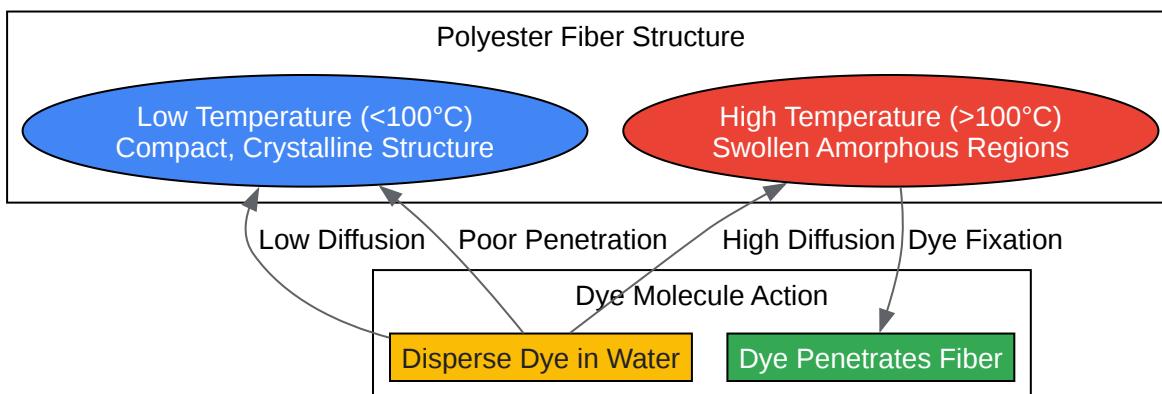
Table 3: Post-Dyeing Reduction Clearing Recipe

Component	Concentration	Purpose
Sodium Hydroxide (NaOH)	2.0 g/L	Alkaline medium for reduction
Sodium Hydrosulfite (Na ₂ S ₂ O ₄)	2.0 g/L	Reducing agent to destroy surface dye
Temperature	70 - 80°C	Optimal temperature for clearing
Time	15 - 20 minutes	Duration of treatment

Mandatory Visualization

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Caption: Workflow for HTHP Dyeing of Polyester with **Disperse Red 354**.



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Caption: Principle of High-Temperature Disperse Dyeing on Polyester.

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